

Commercial Availability and Application of Olanzapine-d4 for Research: A Technical Guide

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Compound of Interest

Compound Name: Olanzapine-d4

Cat. No.: B12367107

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Olanzapine-d4**, a deuterated analog of the atypical antipsychotic drug Olanzapine. It is intended for researchers, scientists, and drug development professionals who require a high-purity internal standard for the quantitative analysis of Olanzapine in biological matrices. This document outlines the key technical specifications of **Olanzapine-d4**, details its primary application in bioanalytical methodologies, and provides a comprehensive experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction to Olanzapine-d4

Olanzapine-d4 is a stable isotope-labeled version of Olanzapine, where four hydrogen atoms have been replaced with deuterium. This isotopic substitution results in a molecule with a higher mass, which is readily distinguishable from the parent compound by mass spectrometry. Crucially, the physicochemical properties of **Olanzapine-d4** are nearly identical to those of Olanzapine, ensuring it behaves similarly during sample preparation and chromatographic separation. These characteristics make **Olanzapine-d4** an ideal internal standard for quantitative bioanalysis, as it can effectively compensate for variations in sample extraction, matrix effects, and instrument response. The use of a stable isotope-labeled internal standard like **Olanzapine-d4** is considered the gold standard in quantitative mass spectrometry for achieving the highest accuracy and precision.^{[1][2]}

Commercial Availability

Olanzapine-d4 is available from several specialized chemical suppliers that provide reference standards and isotopically labeled compounds for research purposes. These suppliers typically offer the compound in various quantities to suit different research needs.

Table 1: Commercial Suppliers of **Olanzapine-d4** for Research

Supplier	Website	Notes
MedChemExpress	--INVALID-LINK--	Offers Olanzapine-d4 and other deuterated analogs like Olanzapine-d3 and Olanzapine-d8.
Toronto Research Chemicals	--INVALID-LINK--	A well-established supplier of complex organic chemicals and stable isotope-labeled compounds.
Cayman Chemical	--INVALID-LINK--	Provides a range of biochemicals including deuterated standards for research.
Alsachim	--INVALID-LINK--	Specializes in the development and manufacturing of stable isotope-labeled internal standards.

Note: Availability and catalog numbers may vary. It is recommended to consult the suppliers' websites for the most current information.

Technical Data and Specifications

A Certificate of Analysis (CoA) is provided by the supplier to guarantee the quality and purity of the **Olanzapine-d4** standard. Key parameters typically included in a CoA are summarized below.

Table 2: Typical Technical Specifications for **Olanzapine-d4**

Parameter	Typical Specification
Chemical Name	2-Methyl-4-(4-methyl-d3-piperazin-1-yl)-10H-thieno[2,3-b][1]benzodiazepine-7-d1
Molecular Formula	C ₁₇ H ₁₆ D ₄ N ₄ S
Molecular Weight	Approximately 316.46 g/mol
CAS Number	Varies by supplier (specific to the deuterated position)
Purity (by HPLC)	≥98%
Isotopic Purity	≥98% (Deuterium incorporation)
Appearance	Light yellow to yellow solid
Solubility	Soluble in DMSO, Methanol, Acetonitrile
Storage	Store at -20°C for long-term stability. Protect from light.

Note: The exact values for molecular weight and CAS number may differ slightly between suppliers based on the specific positions of the deuterium atoms. A representative Certificate of Analysis for the non-deuterated Olanzapine from MedChemExpress indicates a purity of 99.37% by LCMS.[3]

Experimental Protocol: Quantification of Olanzapine in Human Plasma using Olanzapine-d4 as an Internal Standard by LC-MS/MS

This section details a typical experimental protocol for the analysis of Olanzapine in human plasma, employing **Olanzapine-d4** as an internal standard. This method is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies.[4][5]

Materials and Reagents

- Olanzapine reference standard
- **Olanzapine-d4** internal standard
- Human plasma (blank, and for calibration curve and quality control samples)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges or protein precipitation plates

Preparation of Stock and Working Solutions

- Olanzapine Stock Solution (1 mg/mL): Accurately weigh and dissolve Olanzapine in methanol.
- **Olanzapine-d4** Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Olanzapine-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Olanzapine stock solution in 50:50 acetonitrile:water to create calibration standards and quality control (QC) samples at various concentrations.
- Internal Standard Working Solution: Dilute the **Olanzapine-d4** stock solution to an appropriate concentration (e.g., 100 ng/mL) in 50:50 acetonitrile:water.

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of plasma sample (unknown, calibration standard, or QC) into a microcentrifuge tube.
- Add 20 µL of the **Olanzapine-d4** internal standard working solution to each sample.
- Add 300 µL of cold acetonitrile to precipitate plasma proteins.

- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 µL of the mobile phase.

LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate Olanzapine from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Olanzapine: e.g., m/z 313.1 → 256.1
 - **Olanzapine-d4**: e.g., m/z 317.1 → 260.1

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Olanzapine to **Olanzapine-d4** against the nominal concentration of the calibration standards.
- Use a weighted linear regression to fit the calibration curve.
- Determine the concentration of Olanzapine in the unknown and QC samples by interpolating their peak area ratios from the calibration curve.

Method Validation

The bioanalytical method should be validated according to regulatory guidelines (e.g., FDA, EMA) to ensure its reliability. Key validation parameters include:

- **Selectivity and Specificity:** No significant interference at the retention times of Olanzapine and **Olanzapine-d4** in blank plasma from multiple sources.
- **Linearity:** The calibration curve should have a correlation coefficient (r^2) ≥ 0.99 .
- **Accuracy and Precision:** The intra- and inter-day accuracy and precision should be within $\pm 15\%$ ($\pm 20\%$ for the lower limit of quantification).
- **Matrix Effect:** The ionization of the analyte should not be significantly suppressed or enhanced by the matrix components.
- **Recovery:** The extraction efficiency of the analyte and internal standard should be consistent and reproducible.
- **Stability:** The stability of the analyte in the biological matrix under various storage and handling conditions should be established.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in a typical bioanalytical workflow using a deuterated internal standard.



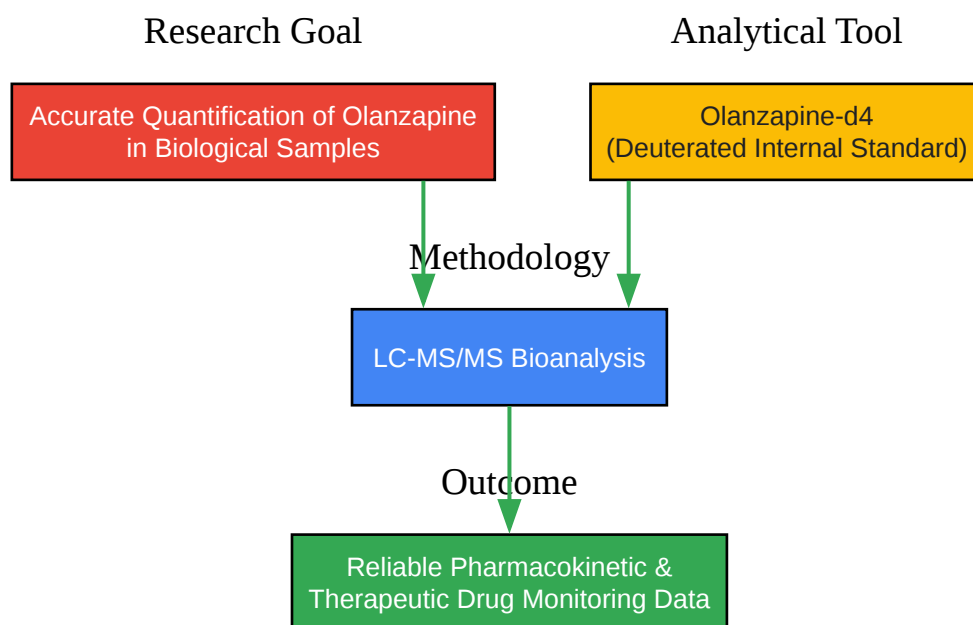
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Caption: Experimental workflow for the bioanalysis of Olanzapine using **Olanzapine-d4**.

Signaling Pathways and Logical Relationships

As **Olanzapine-d4** is primarily used as a tool for analytical quantification, its direct involvement in cellular signaling pathways is not a subject of research. The pharmacological activity and signaling pathways of the parent compound, Olanzapine, are well-documented and involve antagonism of dopamine and serotonin receptors.

The logical relationship in the context of **Olanzapine-d4**'s application is its role in ensuring the accuracy of quantitative measurements, which are fundamental to understanding the pharmacokinetics and pharmacodynamics of Olanzapine.



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Caption: Logical relationship of **Olanzapine-d4** in bioanalytical research.

In conclusion, **Olanzapine-d4** is a commercially available and indispensable tool for researchers requiring precise and accurate quantification of Olanzapine. Its use as an internal standard in LC-MS/MS methods, as detailed in this guide, ensures the generation of high-quality data essential for drug development and clinical research.

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